

How to dissolve and store TP-064 for long-term use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TP-064

Cat. No.: B611447

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Application Notes and Protocols for TP-064

For Researchers, Scientists, and Drug Development Professionals

Introduction

TP-064 is a potent and highly selective small molecule inhibitor of Protein Arginine Methyltransferase 4 (PRMT4), also known as Coactivator-Associated Arginine Methyltransferase 1 (CARM1)[1][2][3]. With an IC50 value of less than 10 nM for PRMT4, it demonstrates over 100-fold selectivity against other histone methyltransferases[2][4]. **TP-064** exerts its effects by inhibiting the methylation of PRMT4 substrates such as histone H3 and Mediator complex subunit 12 (MED12)[5][6]. Due to its role in critical cellular processes, including transcriptional regulation, **TP-064** is a valuable chemical probe for studying PRMT4 biology and its therapeutic potential in various diseases, including multiple myeloma[3][5][6].

These application notes provide detailed protocols for the dissolution and long-term storage of **TP-064** to ensure its stability and efficacy in experimental settings.

Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₂₈ H ₃₄ N ₄ O ₂	[7]
Molecular Weight	458.6 g/mol	[4][7]
CAS Number	2080306-20-1	[7]
Purity	≥98%	[4][7]

Solubility Data

TP-064 exhibits solubility in various organic solvents. The following table summarizes its solubility in common laboratory solvents. For biological experiments, it is recommended to prepare a high-concentration stock solution in a suitable organic solvent like DMSO and then dilute it into aqueous buffers or cell culture media for the final working concentration.

Solvent	Maximum Concentration	Source(s)
DMSO	~92 - 125 mg/mL (200.6 - 272.6 mM)	[2][8]
100 mM (45.86 mg/mL)		
30 mg/mL	[7]	
1 eq. HCl	100 mM (45.86 mg/mL)	
Ethanol	30 mg/mL	[7]
DMF	30 mg/mL	[7]
Water	≥ 50 mg/mL (~109.03 mM)	[8]

Note: Some suppliers indicate that solubility in DMSO can be increased to as high as 400 mg/mL by warming the solution to 50°C and using ultrasonication. Always use fresh, anhydrous DMSO as moisture can reduce solubility and compound stability.[2]

Experimental Protocols

Protocol 4.1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **TP-064** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes or amber glass vials
- Vortex mixer and/or sonicator
- Calibrated pipette

Procedure:

- **Equilibrate:** Before opening, allow the vial of **TP-064** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the compound.
- **Weighing:** Accurately weigh the desired amount of **TP-064** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.586 mg of **TP-064** (Molecular Weight = 458.6 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **TP-064** powder. For the example above, add 1 mL of DMSO.
- **Solubilization:** Cap the vial tightly and vortex thoroughly for several minutes until the solid is completely dissolved. If necessary, briefly sonicate the solution in a water bath to facilitate dissolution[9]. Gentle warming (up to 37°C) can also be applied[9].
- **Verification:** Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.

Protocol 4.2: Long-Term Storage and Handling

Solid Compound:

- Long-Term Storage: Store the solid **TP-064** powder in a tightly sealed container at -20°C[7]. Some suppliers suggest stability for at least 3 to 4 years under these conditions[2][7][8].
- Shipping and Short-Term: The compound is stable at room temperature for the duration of shipping[8][9][10].

Stock Solutions:

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is critical to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes[9][11].
- Storage Temperature:
 - For storage up to 1 month, aliquots can be stored at -20°C[1][2][8][11].
 - For storage longer than 1 month, it is highly recommended to store the aliquots at -80°C, where they can be stable for 6 months to 1 year[1][2][8].
- Thawing: When ready to use, remove a single aliquot and thaw it at room temperature. Any unused portion of the thawed aliquot in aqueous solution should generally be discarded[10].

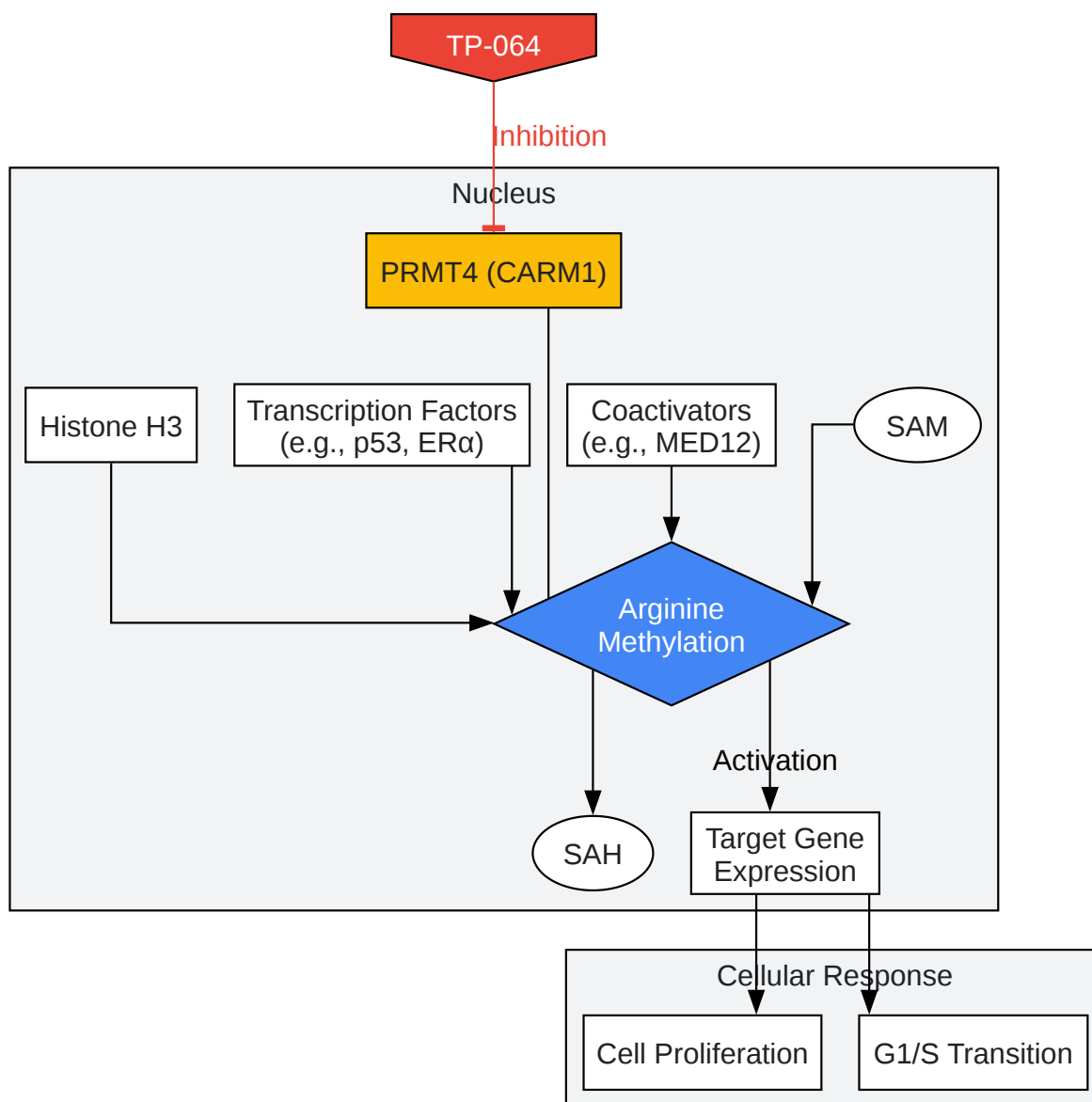
Protocol 4.3: Preparation of Working Solutions

Procedure:

- Thaw a single-use aliquot of the **TP-064** stock solution (e.g., 10 mM in DMSO).
- Perform serial dilutions of the DMSO stock solution in your aqueous buffer or cell culture medium to achieve the desired final concentration.
- Important: To prevent precipitation, it is best to add the DMSO stock solution to the aqueous medium while vortexing[10]. The final concentration of DMSO in the assay should be kept low (typically ≤0.1%) to avoid solvent-induced artifacts. Always include a vehicle control (e.g., 0.1% DMSO) in your experiments.

Signaling Pathway and Experimental Workflow

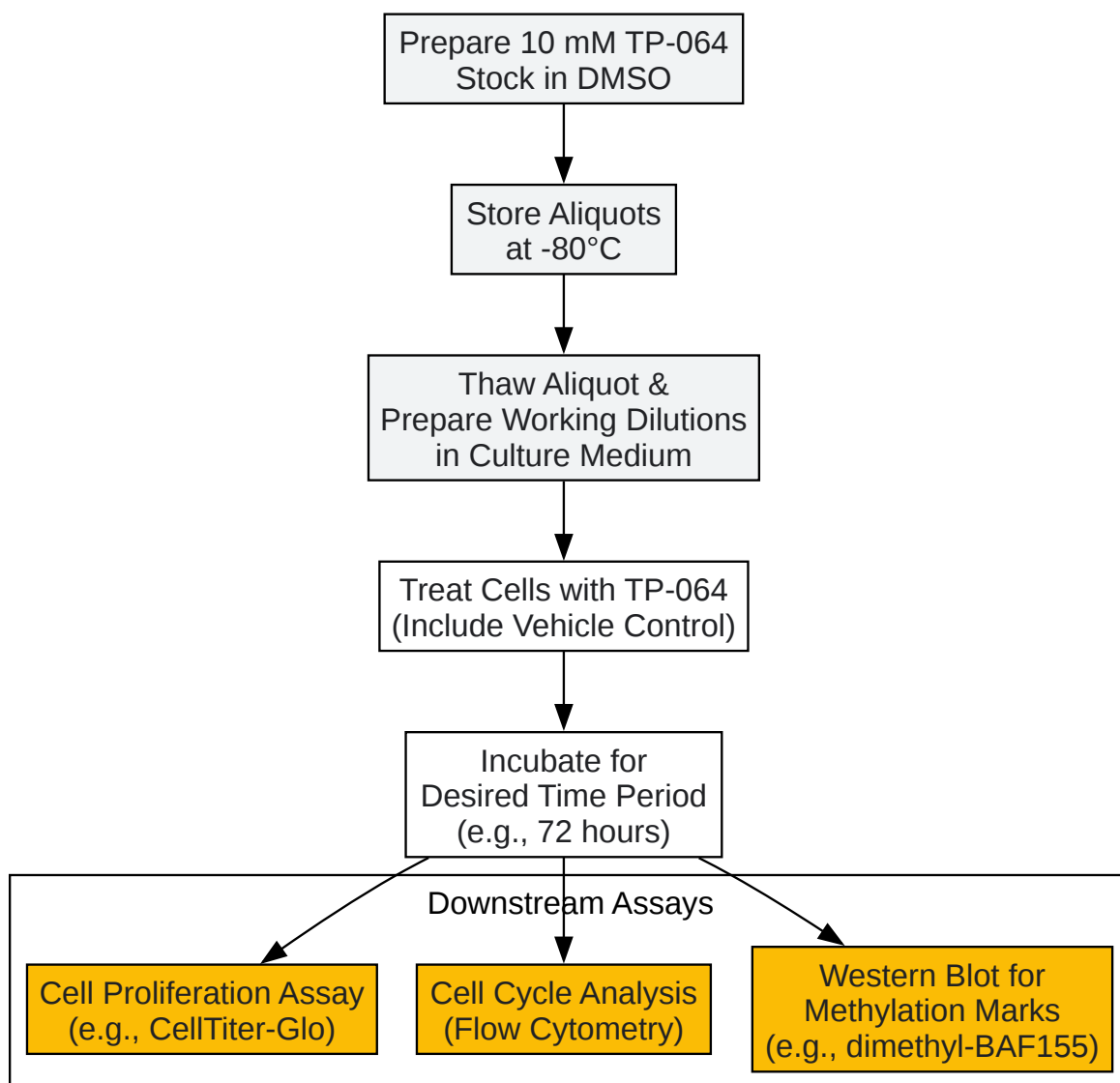
TP-064 acts by inhibiting PRMT4, which methylates various proteins, including histones and transcription co-activators. This methylation event is a key step in the regulation of gene expression. Inhibition of PRMT4 by **TP-064** can lead to cell cycle arrest, particularly in the G1 phase, and inhibit the proliferation of certain cancer cells[5].



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Caption: Inhibition of the PRMT4 signaling pathway by **TP-064**.

The following diagram illustrates a typical experimental workflow for assessing the cellular effects of **TP-064**.



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Caption: General experimental workflow for using **TP-064** in cell-based assays.

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